The Solubility Profile of Cedramber: A Technical Guide

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Compound of Interest

Compound Name:	*Cedramber*
CAS No.:	*67874-81-1*
Cat. No.:	*B1593874*

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This technical guide provides a comprehensive overview of the solubility of **Cedramber**, a key woody-amber fragrance ingredient. The following sections detail its solubility in various organic solvents, present a standardized experimental protocol for solubility determination, and illustrate key chemical and procedural workflows.

Core Technical Data

Cedramber, a synthetic sesquiterpene ether, is prized in the fragrance industry for its persistent and diffusive woody-amber scent.[1][2] Chemically known as cedryl methyl ether, it is a derivative of cedrol, a primary component of cedarwood oil.[2] Understanding its solubility is critical for formulation in perfumery, cosmetics, and other applications.[1]

Physical and Chemical Properties

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Property	Value	Reference
Chemical Name	(1S,2R,5S,7R,8R)-8-Methoxy-2,6,6,8-tetramethyltricyclo[5.3.1.0^{1,5}]undecane	[2]
CAS Number	19870-74-7; 67874-81-1	[3][4]
Molecular Formula	$C_{16}H_{28}O$	[3]
Molecular Weight	236.4 g/mol	[3]
Appearance	Colorless to pale yellowish liquid	[5]
Odor	Woody, Ambery	[5]
Boiling Point	259 - 268 °C	[3][5]
Flash Point	> 100 °C	[5]
Log P	4.6	[3]

Quantitative Solubility Data

Cedramber exhibits a range of solubilities in common organic solvents, reflecting its lipophilic nature. It is readily soluble in alcohols and other organic solvents, while having limited solubility in water.[1][6] The following table summarizes the available quantitative solubility data for **Cedramber** at 25 °C.

Solvent	Solubility (g/L)	Temperature (°C)	Reference
Water	0.001436	25	[5]
Ethanol	596.86	25	
Methanol	628.18	25	
Isopropanol	653.48	25	

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Experimental Protocol for Solubility Determination

The following methodology is based on the OECD Test Guideline 105, also known as the Flask Method, a standardized procedure for determining the solubility of substances in water. This protocol can be adapted for use with organic solvents.

Principle

The flask method involves dissolving a substance in a solvent at a specific temperature until saturation is achieved. The concentration of the substance in the resulting saturated solution is then determined analytically to ascertain its solubility.

Apparatus and Reagents

- Analytical Balance: Accurate to ± 0.1 mg
- Thermostatically Controlled Shaker or Water Bath: Capable of maintaining a constant temperature (e.g., 25 °C ± 0.5 °C)
- Glass Flasks with Stoppers
- Centrifuge: Capable of separating undissolved solid
- Analytical Instrumentation: Gas Chromatography (GC) or High-Performance Liquid Chromatography (HPLC) for concentration measurement
- **Cedramber**: Purity > 97%
- Solvents: High-purity organic solvents (e.g., ethanol, isopropanol, diethyl phthalate)

Procedure

- Preliminary Test: To estimate the approximate solubility range, add increasing volumes of the chosen solvent to a known amount of **Cedramber** (e.g., 0.1 g) in a flask.[7] Shake the mixture after each addition and visually inspect for dissolution. This helps in determining the appropriate solute-to-solvent ratio for the main test.
- Main Test (in triplicate):

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- Add an excess amount of **Cedramber**, determined from the preliminary test, to separate flasks containing a known volume of the solvent.
- Seal the flasks and place them in the thermostatically controlled shaker or water bath set to the desired temperature (e.g., 25 °C).
- Agitate the flasks for a sufficient period to reach equilibrium. A minimum of 24 hours is recommended, with periodic checks to ensure saturation is maintained.

- Phase Separation:
  - After equilibrium is reached, allow the flasks to stand in the temperature-controlled environment to let undissolved material settle.
  - To ensure complete separation of the solid and liquid phases, centrifuge the samples at a suitable speed.
- Sample Analysis:
  - Carefully extract an aliquot of the clear supernatant from each flask.
  - Determine the concentration of **Cedramber** in each aliquot using a calibrated analytical method such as Gas Chromatography (GC).
- Data Reporting:
  - The solubility is reported as the average concentration from the triplicate samples, expressed in g/L or mg/L.
  - The experimental temperature and analytical method used should also be reported.

Visualizations

Synthesis of **Cedramber**

Cedramber is synthesized from cedrol, a constituent of cedarwood oil, through a nucleophilic substitution reaction.[3][8] The process typically involves the methylation of cedrol.[8]

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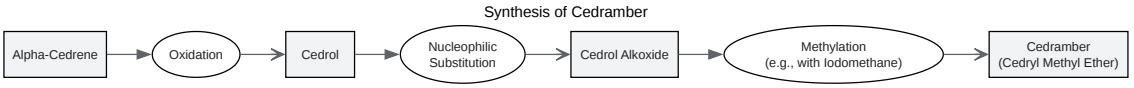

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Caption: Synthesis pathway of **Cedramber** from Alpha-Cedrene.

Experimental Workflow for Solubility Determination

The following diagram illustrates the logical steps involved in determining the solubility of **Cedramber** using the Flask Method (OECD 105).

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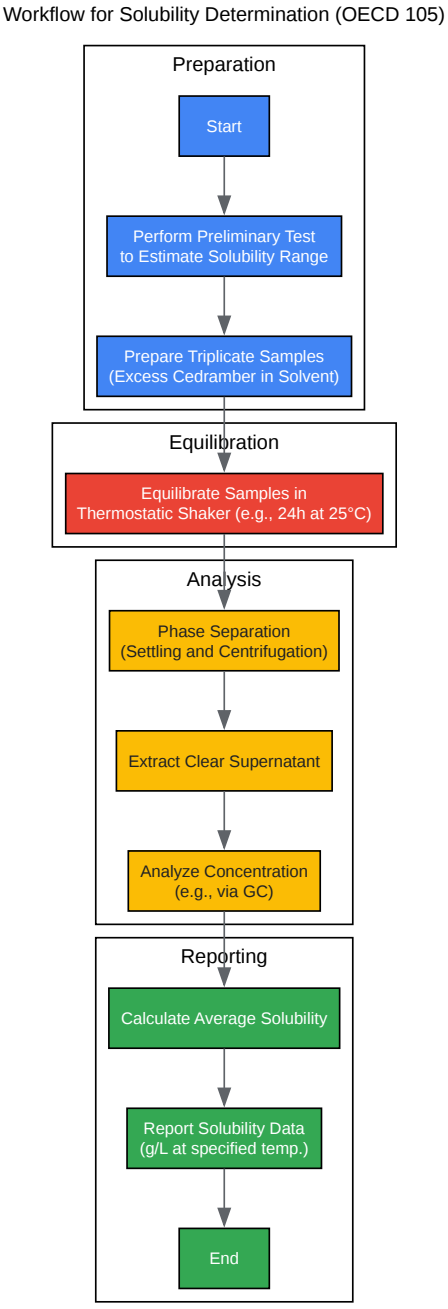

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Caption: Experimental workflow for determining **Cedramber** solubility.

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